

# N-Isopropylformamide: A Versatile Polar Aprotic Solvent for Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-isopropylformamide*

Cat. No.: B3048394

[Get Quote](#)

## Introduction

**N-Isopropylformamide** (NIPF) is a polar aprotic solvent that presents a viable alternative to other commonly used formamide solvents such as N,N-dimethylformamide (DMF) and N-methyl-2-pyrrolidone (NMP) in various organic reactions. Its distinct physicochemical properties, including a high boiling point and good solubility for a range of organic and inorganic compounds, make it a solvent of interest for researchers, scientists, and drug development professionals. This document provides a detailed overview of the properties of **N-isopropylformamide**, its potential applications in organic synthesis, and general protocols for its use, handling, and safety. While specific documented applications of **N-isopropylformamide** as a primary solvent in a wide array of named organic reactions are not extensively reported in readily available scientific literature, its characteristics suggest its utility in reactions where polar aprotic solvents are advantageous.

## Physicochemical Properties

Understanding the physical and chemical properties of a solvent is crucial for its effective application in chemical synthesis. A summary of the key properties of **N-isopropylformamide** is presented in Table 1.

Property	Value	Unit	Reference
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO	-	[1]
Molecular Weight	87.12	g/mol	[1]
CAS Number	16741-46-1	-	[2][3]
Boiling Point	186.1 ± 9.0	°C	[2][3]
Density	0.861 ± 0.06	g/cm <sup>3</sup>	[2][3]
Flash Point	88.7	°C	[2]
Vapor Pressure	0.676	mmHg at 25°C	[2]
Refractive Index	1.396	-	[2]
pKa	16.19 ± 0.23	-	[3]

Table 1: Physicochemical Properties of **N-Isopropylformamide**. These properties indicate that **N-isopropylformamide** is a high-boiling, polar solvent suitable for reactions requiring elevated temperatures.

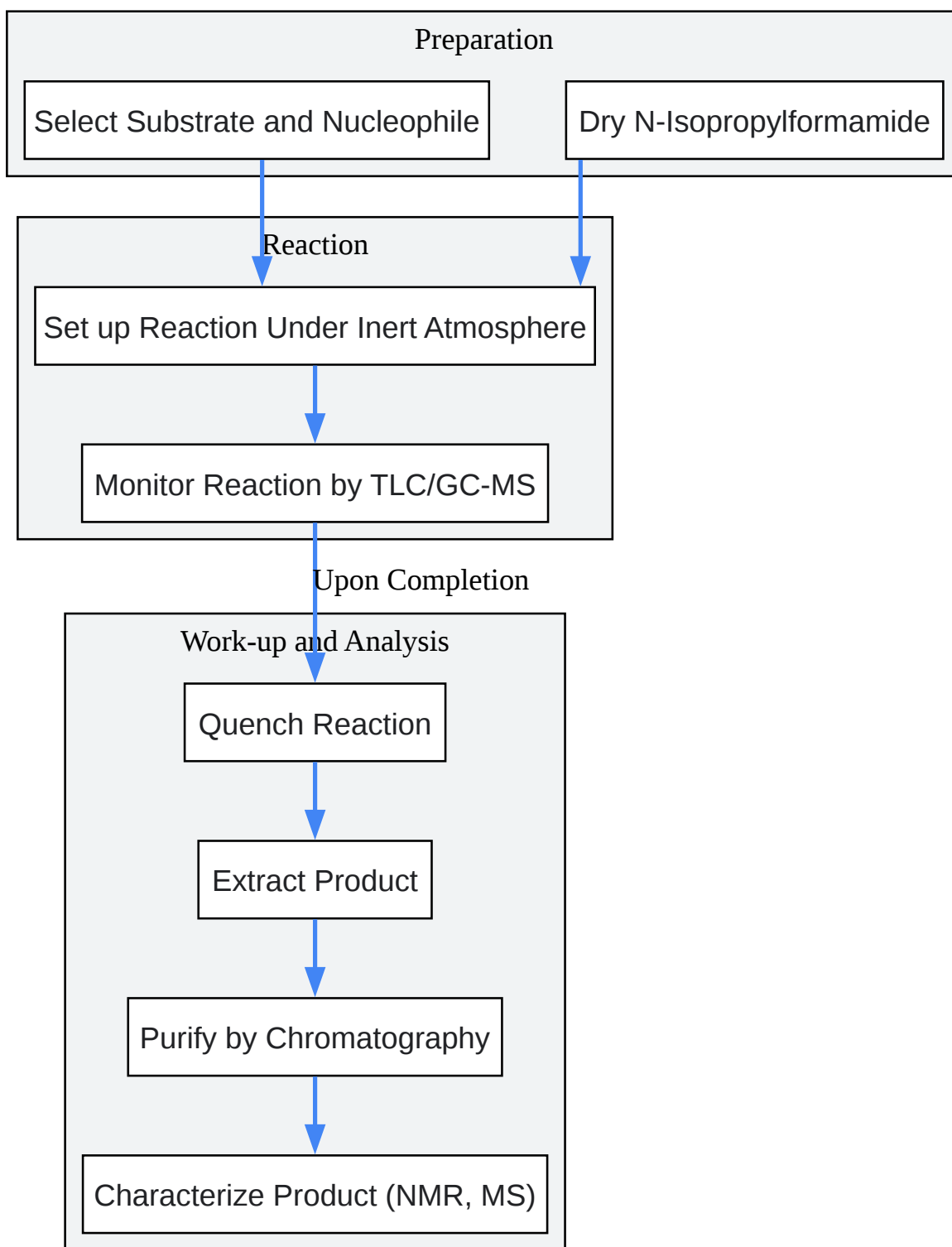
## Potential Applications in Organic Reactions

Based on its polar aprotic nature, **N-isopropylformamide** can be considered as a solvent for a variety of organic transformations that are typically facilitated by such media. Polar aprotic solvents are known to accelerate reaction rates, particularly for reactions involving anionic nucleophiles, by solvating cations while leaving the anions relatively "naked" and more reactive.

## Nucleophilic Substitution Reactions

Bimolecular nucleophilic substitution (S<sub>N</sub>2) reactions often benefit from polar aprotic solvents. These solvents can increase the nucleophilicity of the attacking species, leading to faster reaction rates.

General Workflow for Investigating **N-Isopropylformamide** in a Nucleophilic Substitution Reaction



[Click to download full resolution via product page](#)

Caption: A generalized workflow for evaluating **N-isopropylformamide** as a solvent in a nucleophilic substitution reaction.

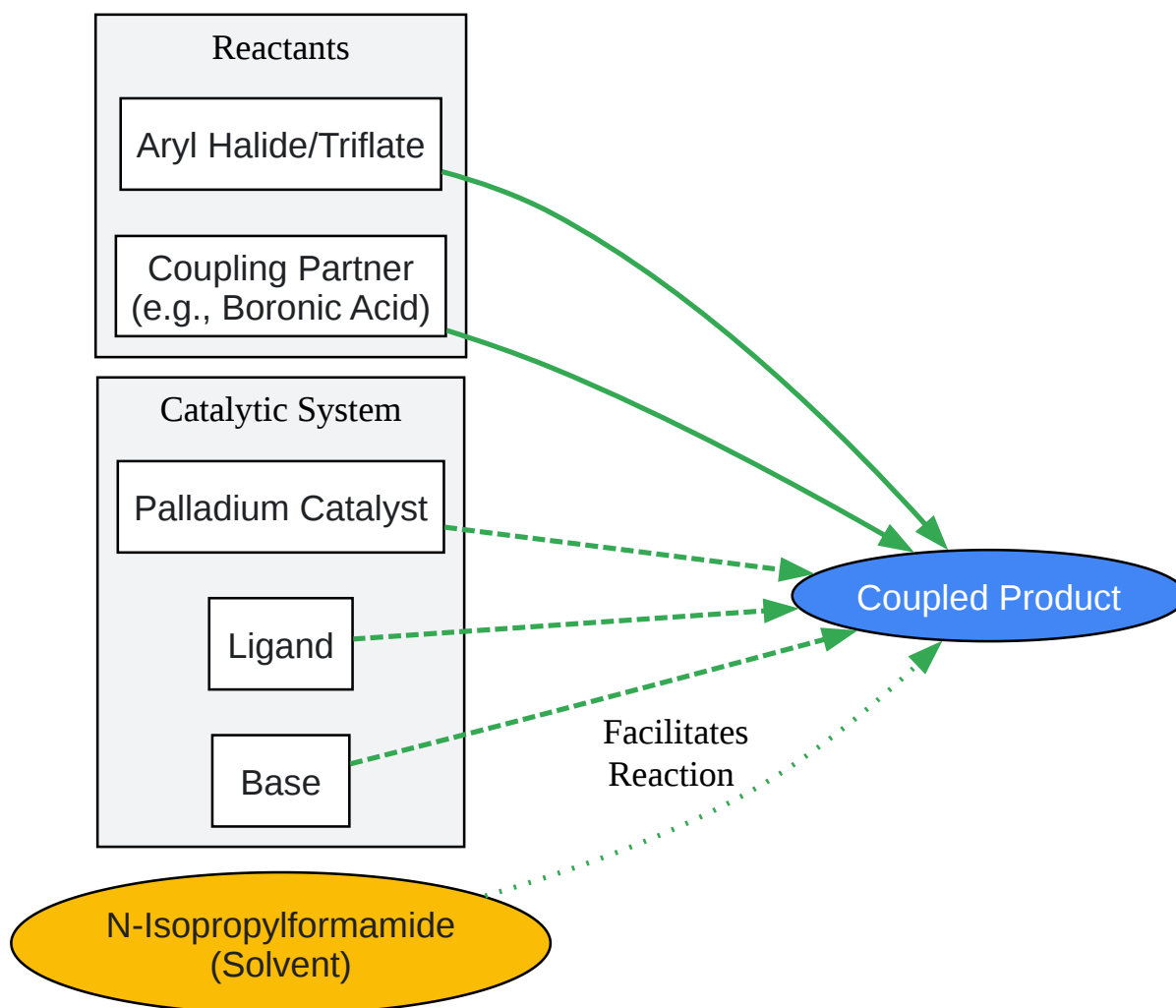
#### Experimental Protocol: General Procedure for an SN2 Reaction

- **Solvent Preparation:** Dry **N-isopropylformamide** over suitable drying agents (e.g., molecular sieves) and distill under reduced pressure before use to remove any water or other impurities.
- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the substrate and the nucleophile.
- **Solvent Addition:** Add the desired volume of dry **N-isopropylformamide** to the flask via syringe.
- **Reaction Conditions:** Stir the reaction mixture at the desired temperature (ranging from room temperature to the boiling point of the solvent, depending on the reactivity of the substrates).
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and quench with an appropriate aqueous solution (e.g., water or saturated ammonium chloride).
- **Extraction:** Extract the product with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** Dry the combined organic layers over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography, distillation, or recrystallization.

## Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, are fundamental transformations in modern organic synthesis. These reactions often employ polar aprotic solvents to facilitate the solubility of the catalyst and reagents and to promote the desired catalytic cycle.

## Logical Relationship in a Palladium-Catalyzed Cross-Coupling Reaction



[Click to download full resolution via product page](#)

Caption: The key components and their relationship in a typical palladium-catalyzed cross-coupling reaction where **N-isopropylformamide** could serve as the solvent.

## Experimental Protocol: General Procedure for a Suzuki Cross-Coupling Reaction

- **Reagent Preparation:** In a reaction vessel, combine the aryl halide, the boronic acid derivative, the palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ), and a suitable base (e.g.,  $\text{K}_2\text{CO}_3$  or  $\text{Cs}_2\text{CO}_3$ ).

- **Solvent Addition:** Add degassed **N-isopropylformamide** to the reaction vessel under an inert atmosphere.
- **Reaction Conditions:** Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir until the starting materials are consumed, as monitored by TLC or GC-MS.
- **Work-up:** After cooling to room temperature, dilute the reaction mixture with water and extract with an organic solvent.
- **Purification:** Wash the combined organic extracts with brine, dry over an anhydrous salt, and concentrate in vacuo. Purify the residue by column chromatography to afford the desired biaryl product.

## Safety and Handling

**N-Isopropylformamide** should be handled with appropriate safety precautions in a well-ventilated fume hood.<sup>[4]</sup> It is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield.<sup>[4]</sup>
- **Hand Protection:** Compatible chemical-resistant gloves.<sup>[4]</sup>
- **Skin and Body Protection:** A lab coat and appropriate protective clothing.<sup>[4]</sup>
- **Respiratory Protection:** Not typically required for small-scale laboratory use with adequate ventilation, but a respirator may be necessary for larger quantities or in case of spills.<sup>[4]</sup>

Handling and Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- Store away from heat, sparks, and open flames.<sup>[5]</sup>
- Ground all equipment containing this material to prevent static discharge.<sup>[6]</sup>

## Conclusion

While **N-isopropylformamide** is not as extensively documented as a solvent in the chemical literature as other formamides, its physicochemical properties suggest it is a promising candidate for a range of organic reactions, particularly those that benefit from a polar aprotic medium. Its high boiling point makes it suitable for reactions requiring significant thermal energy. Researchers are encouraged to explore its potential as a substitute for more conventional and potentially more hazardous solvents. As with any chemical, proper safety protocols must be strictly followed during its handling and use. Further research into its applications will undoubtedly expand its role in modern organic synthesis.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. N-ISOPROPYLFORMAMIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. The Role of Solvent in SN1, SN2, E1 and E2 Reactions - Chemistry Steps [chemistrysteps.com]
- 4. organic chemistry - What kind of solvents favor elimination reaction? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 5. benchchem.com [benchchem.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [N-Isopropylformamide: A Versatile Polar Aprotic Solvent for Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3048394#n-isopropylformamide-as-a-solvent-for-organic-reactions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)